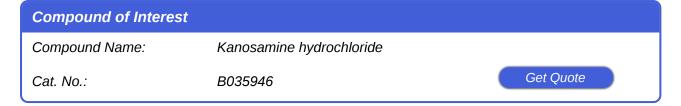


How to prepare a stock solution of Kanosamine hydrochloride for experiments

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Application Notes and Protocols for Kanosamine Hydrochloride Introduction

Kanosamine, also known as 3-amino-3-deoxy-D-glucose, is an aminoglycoside antibiotic.[1] It is a component of more complex antibiotics like kanamycin.[2] **Kanosamine hydrochloride** is the hydrochloride salt form of Kanosamine. It functions by inhibiting cell wall synthesis in certain plant-pathogenic oomycetes, fungi, and some bacteria.[3][4] These application notes provide detailed protocols for the preparation of **Kanosamine hydrochloride** stock solutions for experimental use.

Physicochemical Properties and Solubility

Kanosamine hydrochloride is supplied as a crystalline solid.[5] Proper storage is crucial for maintaining its stability. For long-term storage, it should be kept at -20°C, where it is stable for at least four years.[2][5] For short-term storage, 0-4°C is suitable for days to weeks.[3]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Kanosamine hydrochloride**.



| Property | Value | Reference |
|--------------------|--|-----------|
| Molecular Formula | C ₆ H ₁₄ CINO ₅ | [3] |
| Molecular Weight | 215.63 g/mol | [3] |
| Purity | ≥98% | [5] |
| Appearance | Crystalline solid | [5] |
| Long-term Storage | -20°C | [3][5] |
| Short-term Storage | 0 - 4°C | [3] |
| Stability | ≥ 4 years at -20°C | [2][5] |

Solubility Data

Kanosamine hydrochloride exhibits solubility in various solvents. It is important to choose a solvent that is compatible with the intended experimental system.

| Solvent | Solubility | Reference |
|---------------------------|------------------|-----------|
| Dimethyl Sulfoxide (DMSO) | ~25 mg/mL | [2][5] |
| Dimethylformamide (DMF) | ~25 mg/mL | [2][5] |
| Ethanol | ~5 mg/mL | [2][5] |
| PBS (pH 7.2) | ~10 mg/mL | [2][5] |
| Water | Slightly Soluble | [6][7] |
| Methanol | Slightly Soluble | [6][7] |

Experimental Protocols Preparation of a Concentrated Stock Solution in an Organic Solvent (e.g., DMSO)

This protocol describes the preparation of a 10 mg/mL stock solution in DMSO.



Materials:

- Kanosamine hydrochloride powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Weighing: Accurately weigh the desired amount of Kanosamine hydrochloride powder in a sterile microcentrifuge tube. For a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Solvent Addition: Add 1 mL of sterile DMSO to the tube containing the powder.
- Dissolution: Vortex the solution until the **Kanosamine hydrochloride** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Sterilization (Optional): If required for the experiment (e.g., cell culture), filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage or -80°C for up to a year.[8]

Preparation of an Aqueous Stock Solution (e.g., in PBS)

This protocol outlines the preparation of a 10 mg/mL stock solution in Phosphate-Buffered Saline (PBS), pH 7.2.

Materials:

- Kanosamine hydrochloride powder
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile



- Sterile conical tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Weighing: Weigh 10 mg of Kanosamine hydrochloride powder in a sterile conical tube.
- Solvent Addition: Add 1 mL of sterile PBS (pH 7.2) to the tube.
- Dissolution: Vortex the solution thoroughly until the powder is fully dissolved.
- Sterilization: Filter-sterilize the solution through a 0.22 μm syringe filter into a new sterile tube.
- Storage: It is recommended to use aqueous solutions of **Kanosamine hydrochloride** on the same day of preparation.[5] Avoid storing aqueous solutions for more than one day.[5]

Preparation of Working Solutions for Cell-Based Assays

This protocol provides a general guideline for diluting a concentrated stock solution to a working concentration for use in cell culture experiments.

Materials:

- Concentrated **Kanosamine hydrochloride** stock solution (e.g., 10 mg/mL in DMSO)
- Sterile cell culture medium appropriate for the cell line
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

Thawing: Thaw a single aliquot of the concentrated stock solution at room temperature.



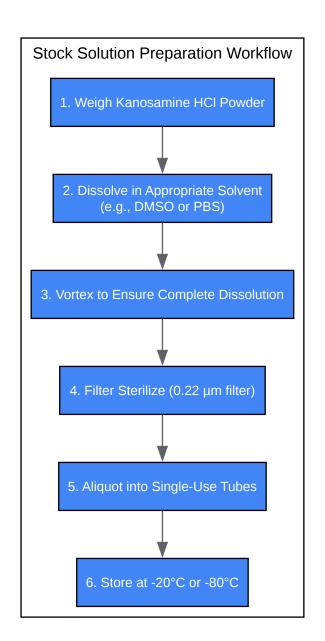
- Intermediate Dilution (Optional): Depending on the final desired concentration, it may be necessary to perform an intermediate dilution in cell culture medium to ensure accurate pipetting.
- Final Dilution: Add the appropriate volume of the stock solution (or intermediate dilution) to the final volume of cell culture medium to achieve the desired working concentration. For example, to prepare 1 mL of a 100 µg/mL working solution from a 10 mg/mL stock, add 10 µL of the stock solution to 990 µL of cell culture medium.
- Mixing: Gently mix the working solution by pipetting up and down.
- Application: Add the working solution to the cell culture plates as required by the
 experimental design. Note: When using stock solutions prepared in organic solvents like
 DMSO, ensure that the final concentration of the solvent in the cell culture medium is not
 toxic to the cells (typically <0.5%).[5]

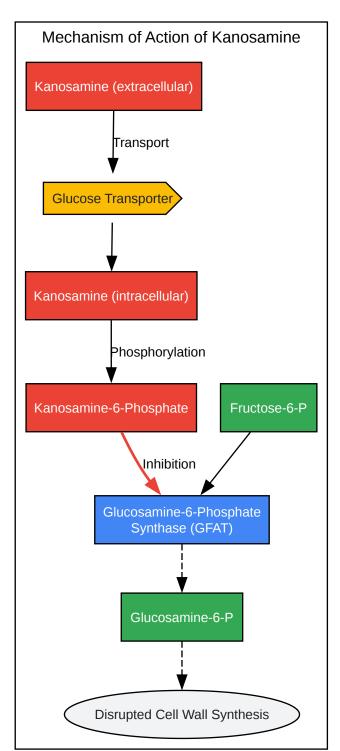
Mechanism of Action

Kanosamine exerts its antifungal effect by targeting the hexosamine biosynthetic pathway, which is crucial for the synthesis of chitin, a key component of the fungal cell wall.[9][10] Kanosamine is transported into the fungal cell through the glucose transport system.[1][9][10] Inside the cell, it is phosphorylated to Kanosamine-6-phosphate.[1][9][10] This phosphorylated form acts as a competitive inhibitor of L-glutamine:D-fructose-6-phosphate amidotransferase (Glucosamine-6-phosphate synthase).[9][10] The inhibition of this enzyme disrupts the synthesis of glucosamine-6-phosphate, a precursor for chitin, leading to a weakened cell wall, morphological abnormalities, and inhibition of septum formation.[9][10][11]

Visualized Workflows and Pathways







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